

Application Note: Comprehensive Analytical Characterization of 3-(2-Thienyl)-5-isoxazolecarboxylic Acid

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Compound of Interest

Compound Name: 3-(2-Thienyl)-5-isoxazolecarboxylic Acid

CAS No.: 204910-49-6

Cat. No.: B041130

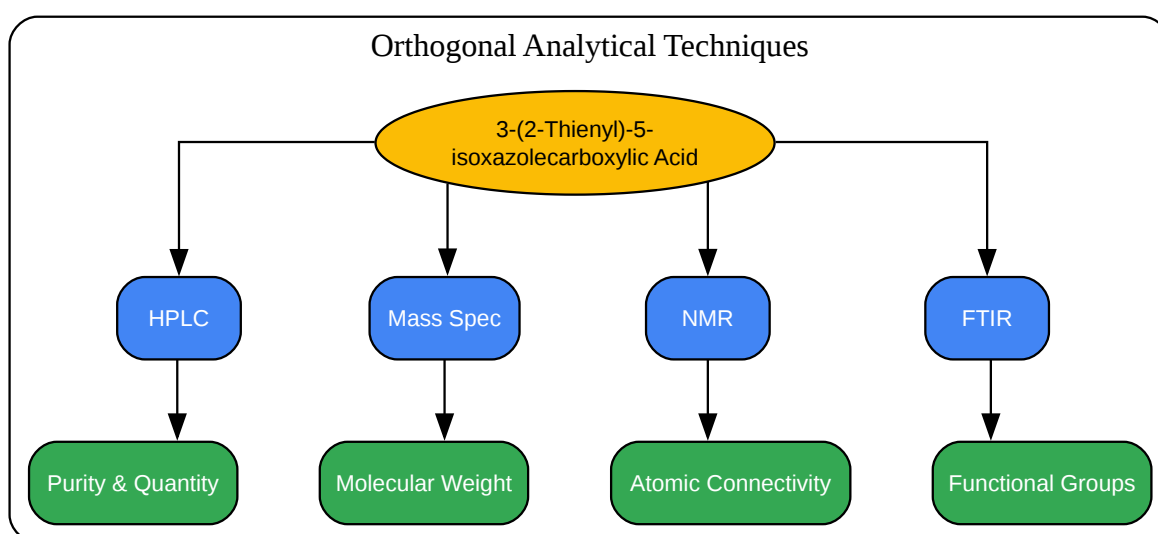
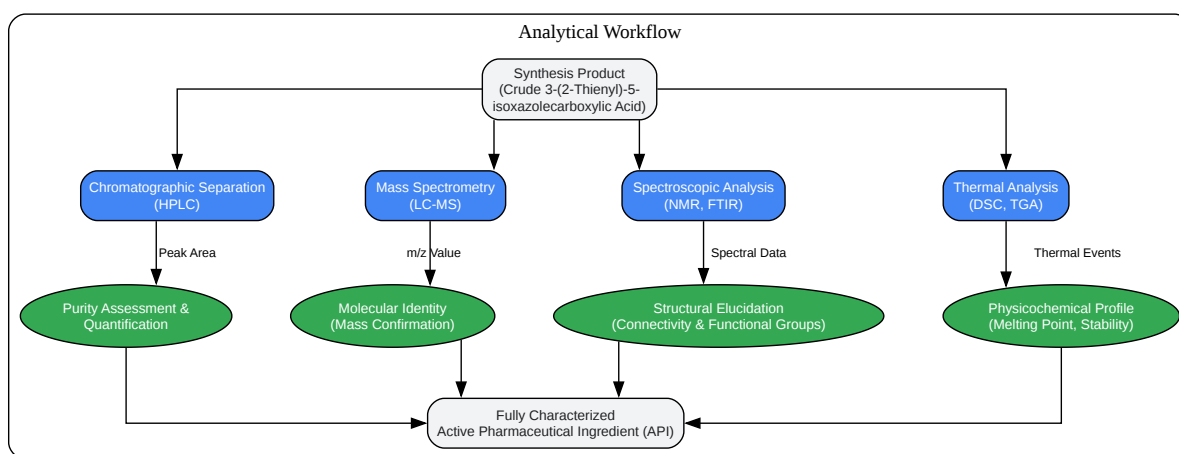
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Introduction: The Imperative for Rigorous Characterization

3-(2-Thienyl)-5-isoxazolecarboxylic Acid belongs to a class of heterocyclic compounds that are of significant interest in medicinal chemistry and drug development. The isoxazole ring is a versatile scaffold found in numerous FDA-approved drugs, valued for its role in forming stable complexes with biological targets.^{[1][2]} The inclusion of a thiophene moiety further enhances its potential pharmacological profile. Given the direct correlation between a molecule's precise structure, purity, and its biological activity and safety, a robust, multi-faceted analytical characterization is not merely a procedural step but a fundamental requirement for advancing any potential drug candidate.

This guide provides a suite of detailed analytical protocols designed for researchers and drug development professionals. It moves beyond simple procedural lists to explain the causality behind the choice of methods and parameters, ensuring a self-validating analytical workflow.

The objective is to build a complete analytical profile of **3-(2-Thienyl)-5-isoxazolecarboxylic Acid**, covering its identity, purity, structure, and key physicochemical properties.



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- [2. mdpi.com](https://www.mdpi.com) [mdpi.com]
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